

Essential Safety and Handling Guidance for (R)-OP-1074

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Compound of Interest

Compound Name: (R)-OP-1074

Cat. No.: B15544502

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Immediate Action Required: Obtain the Safety Data Sheet (SDS) Directly from the Supplier.

A specific Safety Data Sheet (SDS) for **(R)-OP-1074** (CAS Number: 1443752-76-8) is not publicly available through standard databases. For the safe handling, storage, and disposal of this compound, it is imperative to obtain the SDS directly from the supplier, MedChemExpress.

Supplier Contact Information:

- Website: medchemexpress.com^[1]
- Phone (US): 609-228-6898^[1]^[2]
- Email: --INVALID-LINK--^[2]

You can typically request an SDS through their website, by email, or by phone.^[3]^[4] Many manufacturers provide a tool on their website to find and download SDS for their products.^[4]^[5]

General Safety Precautions for Handling Unidentified Chemical Solids

In the absence of a specific SDS, **(R)-OP-1074**, which is supplied as a solid, should be handled with the utmost caution, treating it as a potentially hazardous substance.^[6] The following are general best practices for handling unknown chemical compounds in a laboratory setting.^[6]^[7]

Personal Protective Equipment (PPE):

A conservative approach to PPE is mandatory when the specific hazards of a substance are unknown.^[7]

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical splash goggles and a face shield.	To protect against potential splashes of any solutions made from the compound, as well as accidental dust exposure.
Skin Protection	- Gloves: Nitrile or neoprene gloves (double-gloving is recommended). - Lab Coat: Chemical-resistant lab coat. - Footwear: Closed-toe, chemical-resistant shoes.	To prevent skin contact with a substance of unknown toxicity and irritability. Given that breakthrough times are unknown, frequent glove changes are advised. ^[7]
Respiratory Protection	A NIOSH-approved respirator with appropriate cartridges for organic vapors and particulates.	To protect against the inhalation of potentially toxic or irritant powders. All handling of the solid form should be conducted in a certified chemical fume hood. ^[7]

Operational Plan for Handling (R)-OP-1074

Engineering Controls:

- Always handle the solid compound and any solutions within a certified chemical fume hood to minimize inhalation exposure.

- Ensure an emergency eyewash station and safety shower are readily accessible.

Handling Procedures:

- Before use, visually inspect the container for any damage or signs of instability.[\[8\]](#)
- Centrifuge the vial before opening to ensure any powder adhering to the cap or sides is collected at the bottom.
- Carefully weigh and handle the solid in a fume hood to avoid generating dust.
- When preparing solutions, add the solvent slowly to the solid.
- Label all containers with the full chemical name, concentration, date, and your name.[\[9\]](#)
Avoid using abbreviations or chemical formulas on labels.[\[9\]](#)[\[10\]](#)

Disposal Plan

All waste materials containing **(R)-OP-1074**, including contaminated PPE, empty containers, and cleaning materials, must be treated as hazardous waste.[\[7\]](#)[\[11\]](#)

Waste Segregation and Storage:

- Collect all solid and liquid waste in separate, clearly labeled, and sealed containers.[\[7\]](#)[\[12\]](#)
- The label should read: "Hazardous Waste: **(R)-OP-1074**" and include the date of generation.
- Store waste containers in a designated, well-ventilated, and secondary containment area away from incompatible materials.[\[7\]](#)[\[11\]](#)

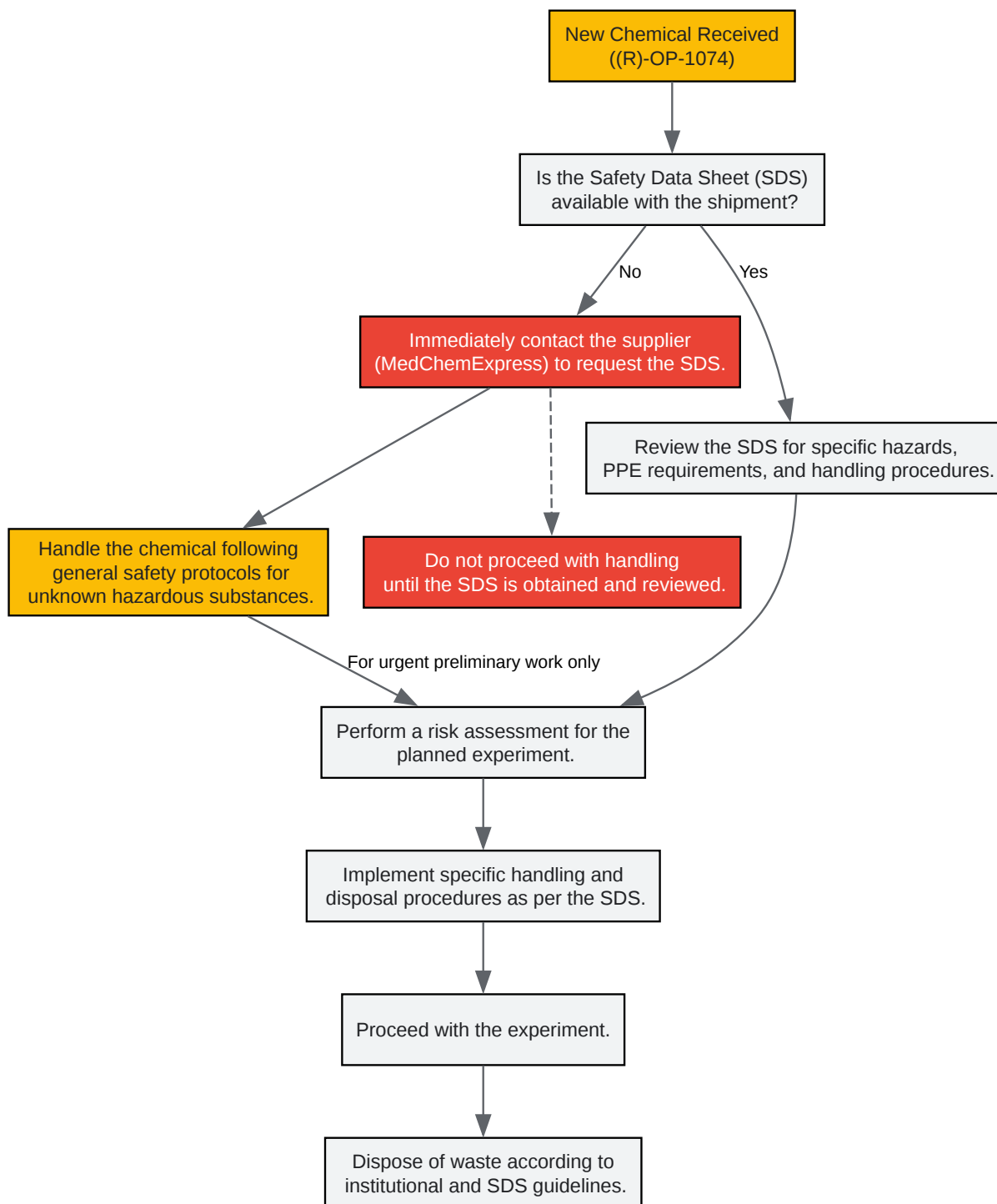
Disposal Procedures:

- Contact your institution's Environmental Health and Safety (EHS) department for guidance on proper disposal procedures for this category of chemical waste.[\[12\]](#)
- Do not dispose of this material down the drain or in regular trash.[\[13\]](#)

- Empty containers that held the substance should be triple-rinsed with a suitable solvent; this rinsate must be collected and treated as hazardous waste.[\[11\]](#)[\[14\]](#)

Experimental Workflow for Handling a New Chemical

The following diagram outlines the necessary steps to take when working with a new chemical for which the Safety Data Sheet is not readily available.



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Caption: Workflow for Safely Handling a New Chemical Compound.

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